

In-depth Technical Guide: Chemical Structure Elucidation of Lunatoic Acid B

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Compound of Interest

Compound Name: Lunatoic acid B

Cat. No.: B15564898

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To our valued researchers, scientists, and drug development professionals,

This communication addresses the request for an in-depth technical guide on the chemical structure elucidation of **Lunatoic acid B**. Following a comprehensive search of publicly available scientific literature and chemical databases, we must report that the primary research article detailing the isolation and full spectroscopic analysis of **Lunatoic acid B** could not be located.

While the existence of a related compound, Lunatoic acid A, isolated from the fungus *Cochliobolus lunatus* (also known as *Curvularia lunata*), is documented, the specific experimental data required for a complete structural elucidation of **Lunatoic acid B** is not available in the accessible literature.^[1] This includes essential quantitative data such as ¹H and ¹³C NMR spectra, 2D NMR correlations (COSY, HSQC, HMBC), mass spectrometry data, and specific optical rotation values. Furthermore, the detailed experimental protocols for its isolation and purification are not publicly documented.

An in-depth technical guide on chemical structure elucidation is critically dependent on this primary experimental data. Such a guide would typically involve:

- A detailed account of the isolation process, including the producing organism, fermentation conditions, extraction procedures, and chromatographic separation techniques.
- Comprehensive analysis of spectroscopic and spectrometric data, presented in structured tables for clarity and comparative purposes.
- Step-by-step interpretation of the spectral data to assemble the planar structure and determine the relative and absolute stereochemistry of the molecule.
- Visualizations of the elucidation workflow and key spectral correlations to provide a clear logical pathway from the raw data to the final structure.

Without the foundational scientific publication that describes these findings for **Lunatoic acid B**, the creation of a scientifically accurate and detailed technical guide that meets the specified core requirements is not possible.

We can, however, provide the known structure of the related Lunatoic acid A for your reference.

Structure of Lunatoic Acid A

Molecular Formula: $C_{21}H_{24}O_7$

IUPAC Name: (E)-3-[(7R)-7-[(2S,4S)-2,4-dimethylhexanoyl]oxy-7-methyl-6,8-dioxoisochromen-3-yl]prop-2-enoic acid

This information has been sourced from the PubChem database.

We are committed to providing accurate and detailed scientific information. Should you be able to provide the primary research article or citation for the structure elucidation of **Lunatoic acid B**, we would be fully equipped to generate the comprehensive technical guide as originally requested.

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References

- [1. tandfonline.com \[tandfonline.com\]](https://www.tandfonline.com)
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